

Technical Monograph: 2-Chloro-6-fluoro-3-methoxybenzonitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-6-fluoro-3-methoxybenzonitrile

CAS No.: 886761-59-7

Cat. No.: B1318774

[Get Quote](#)

Precision Characterization, Synthesis Strategies, and Pharmaceutical Utility

Executive Summary

In the high-stakes landscape of medicinal chemistry and agrochemical discovery, poly-substituted benzonitriles serve as critical "privileged scaffolds." **2-Chloro-6-fluoro-3-methoxybenzonitrile** (CAS: 886761-59-7) represents a highly specialized intermediate.^[1] Its unique substitution pattern—combining an electron-withdrawing nitrile, a lipophilic chlorine, a metabolic-blocking fluorine, and an electron-donating methoxy group—makes it an ideal candidate for tuning the physicochemical properties (logP, pKa) of kinase inhibitors and auxin-mimic herbicides.

This guide provides a definitive technical analysis of this molecule, moving beyond basic properties to explore its mass spectrometric behavior, synthetic pathways, and application in structure-activity relationship (SAR) studies.

Part 1: Physicochemical Profile & Molecular Weight Analysis[2]

The precise determination of molecular weight is not merely a summation of atomic masses; in drug development, it is the foundation of identity confirmation via High-Resolution Mass Spectrometry (HRMS).

Core Identity Data

Property	Specification
CAS Number	886761-59-7
IUPAC Name	2-Chloro-6-fluoro-3-methoxybenzonitrile
Molecular Formula	C ₈ H ₅ ClFNO
Average Molecular Weight	185.58 g/mol
Monoisotopic Mass	185.00436 Da
Physical State	Solid (Crystalline)
Predicted LogP	~2.3 (Moderate Lipophilicity)

Isotopic Distribution & Mass Spectrometry

For researchers validating this compound, the chlorine atom introduces a distinct isotopic signature essential for spectral interpretation. Chlorine exists naturally as ³⁵Cl (75.78%) and ³⁷Cl (24.22%).

- Base Peak (M): The monoisotopic peak containing ³⁵Cl appears at m/z 185.00.[2]
- Isotope Peak (M+2): The peak containing ³⁷Cl appears at m/z 187.00.
- Intensity Ratio: The expected M:(M+2) intensity ratio is approximately 3:1.

Validation Protocol: When analyzing reaction mixtures, the presence of this 3:1 doublet separated by 2 mass units is the primary diagnostic for the intact chlorobenzonitrile core. Loss

of this pattern suggests dechlorination (a common side reaction in palladium-catalyzed cross-couplings).

Part 2: Synthetic Methodologies

Synthesis of poly-substituted aromatics requires strict regiocontrol to avoid isomeric mixtures. Below is a retrosynthetic analysis and a recommended laboratory-scale protocol.

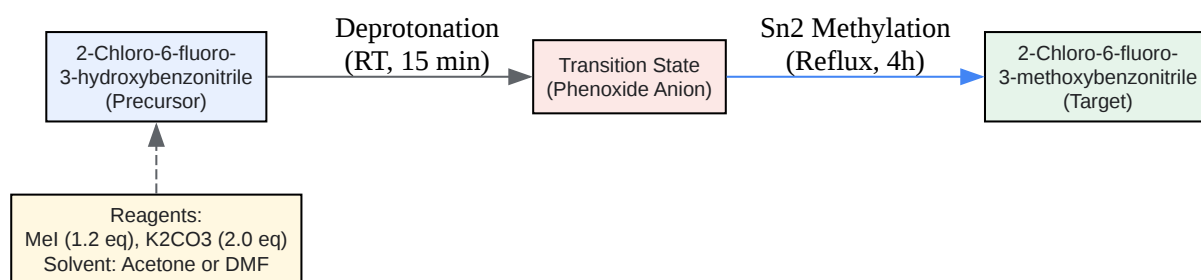
Retrosynthetic Logic

The 1,2,3,6-substitution pattern suggests two primary disconnections:

- O-Alkylation: Installing the methyl group on a phenol precursor.
- Nucleophilic Aromatic Substitution (S_NAr): Displacing a leaving group (F or NO_2) with methoxide.

Note on Regioselectivity: Direct S_NAr on 2,3-difluoro-6-chlorobenzonitrile typically favors the 6-position (ortho to CN) due to higher activation. Therefore, the O-Alkylation route is preferred for high purity.

Synthesis Workflow Diagram (Graphviz)



[Click to download full resolution via product page](#)

Figure 1: Preferred laboratory synthesis via O-methylation of the phenolic precursor to ensure regiochemical fidelity.

Detailed Experimental Protocol (O-Methylation)

Objective: Synthesis of **2-chloro-6-fluoro-3-methoxybenzonitrile** from its phenolic analog.

- Setup: Charge a dry round-bottom flask with 2-chloro-6-fluoro-3-hydroxybenzonitrile (1.0 eq) and anhydrous acetone (0.2 M concentration).
- Activation: Add Potassium Carbonate (K_2CO_3) (2.0 eq) in one portion. The suspension may turn yellow, indicating phenoxide formation. Stir at room temperature for 15 minutes.
- Alkylation: Dropwise add Iodomethane (MeI) (1.2 eq) or Dimethyl Sulfate (DMS). Caution: Methylating agents are carcinogenic.
- Reaction: Heat to reflux (approx. 56°C) for 4–6 hours.
- Monitoring (Self-Validating Step): Monitor via TLC (Hexane:EtOAc 4:1). The starting phenol (lower R_f) should disappear, replaced by a less polar spot (Product).
- Workup: Filter off inorganic salts. Concentrate the filtrate. Redissolve in EtOAc, wash with water and brine. Dry over Na_2SO_4 .
- Purification: Recrystallize from Ethanol/Water or purify via silica gel chromatography to obtain the white crystalline solid.

Part 3: Applications in Drug Discovery[5]

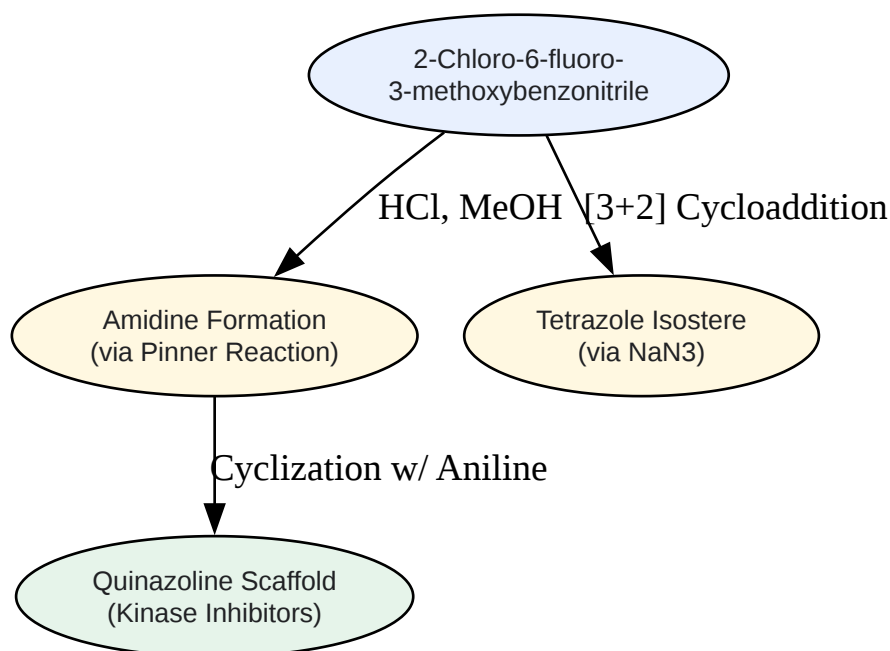
This molecule is not just a building block; it is a "pharmacophore tuner."

Structural Advantages in SAR

- Metabolic Stability: The fluorine atom at the 6-position blocks metabolic oxidation at a typically vulnerable site on the benzene ring.
- Conformational Locking: The bulk of the chlorine (position 2) and methoxy (position 3) groups creates steric clash, forcing the benzonitrile ring to twist relative to any attached scaffolds (e.g., biaryl systems). This "atropisomerism" can be exploited to fit specific protein binding pockets.
- Electronic Effects: The nitrile group ($-CN$) is a strong electron-withdrawing group (EWG), increasing the acidity of any protons on adjacent rings if used in heterocycle synthesis.

Heterocycle Formation Pathway

The nitrile group serves as a gateway to several heterocycles found in oncology drugs (e.g., Quinazolines, Indazoles).



[Click to download full resolution via product page](#)

Figure 2: Divergent synthesis pathways converting the nitrile handle into bioactive heterocycles.[3][2][4]

Part 4: Safety & Handling Standards

As a halogenated benzonitrile, this compound presents specific hazards.

- **Acute Toxicity:** Nitriles can liberate cyanide ions under extreme metabolic or chemical stress, though the aromatic bond is generally stable. Treat as Harmful if swallowed/inhaled.
- **Skin/Eye Irritation:** The fluorinated motif often increases lipophilicity, facilitating skin absorption. Wear nitrile gloves and chemical safety goggles.
- **Storage:** Store in a cool, dry place under inert gas (Nitrogen/Argon). While relatively stable, the methoxy group can be susceptible to demethylation by strong Lewis acids (e.g., BBr₃).

References

- PubChem Compound Summary. (2025). **2-Chloro-6-fluoro-3-methoxybenzonitrile** (CID 17750817).[5] National Center for Biotechnology Information. [[Link](#)]
- University of Luxembourg. (2025).[5] PubChemLite: Mass Spectrometry and Annotation Data.[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [886761-59-7|2-Chloro-6-fluoro-3-methoxybenzonitrile|BLD Pharm \[bldpharm.com\]](#)
- 2. [PubChemLite - C8H5ClFNO - Explore \[pubchemlite.lcsb.uni.lu\]](#)
- 3. [Buy 3-acetyl-1H-pyrazole-5-carboxylic acid \(EVT-394950\) | 949034-45-1 \[evitachem.com\]](#)
- 4. [CN102531961B - Preparation method of 2,6-dichloro-3-fluorobenzonitrile - Google Patents \[patents.google.com\]](#)
- 5. [PubChemLite - 2-chloro-6-fluoro-3-methoxybenzonitrile \(C8H5ClFNO\) \[pubchemlite.lcsb.uni.lu\]](#)
- To cite this document: BenchChem. [Technical Monograph: 2-Chloro-6-fluoro-3-methoxybenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1318774/docs#technical-monograph-2-chloro-6-fluoro-3-methoxybenzonitrile\]](https://www.benchchem.com/product/b1318774/docs#technical-monograph-2-chloro-6-fluoro-3-methoxybenzonitrile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)